

Silicon Tetraboride (SiB₄): A Technical Guide to Material Safety and Handling

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Compound of Interest

Compound Name: Silicon tetraboride

Cat. No.: B12062693

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the material safety and handling procedures for **Silicon Tetraboride** (SiB₄). The information is compiled to ensure the safety of laboratory personnel and to promote responsible use of this material in research and development settings.

Chemical and Physical Properties

Silicon Tetraboride is a solid inorganic compound. A summary of its key physical and chemical properties is presented in the table below for easy reference.

Property	Value	Reference
Chemical Formula	SiB ₄	[1]
Molecular Weight	71.33 g/mol	[1]
Appearance	Solid	[1]
Melting Point	1870 °C	[1]
Density	2.4 g/mL at 25 °C	[1]
CAS Number	12007-81-7	[1]
EC Number	234-518-5	[1]

Hazard Identification and Toxicological Information

While comprehensive toxicological data for **Silicon Tetraboride** is not readily available, the existing information indicates that it is an irritant.^[2] The hazards are primarily associated with its dust form.

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.^[2]

Potential Health Effects:

- Inhalation: Inhalation of SiB₄ dust may cause respiratory tract irritation.^[2] Symptoms can include coughing and shortness of breath.^[3] General studies on inorganic dusts suggest that prolonged exposure can lead to more severe lung conditions.^{[4][5]}
- Skin Contact: Causes skin irritation.^[2] Boron compounds, in general, can be absorbed through compromised skin and may cause dermal irritation.^{[3][6]}
- Eye Contact: Causes serious eye irritation.^[2] Direct contact with the powder can cause redness, pain, and watering of the eyes.
- Ingestion: May be harmful if swallowed.^[2] Ingestion of other boron compounds has been associated with gastrointestinal issues.^[3]

Toxicological Data Summary:

Metric	Value	Source
Acute Toxicity	To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[2]	[2]
Carcinogenicity	Not classified as a carcinogen.	Inferred from general information on boron compounds.[6]

Experimental Protocol: General Methodology for Assessing Inhalation Toxicity of a Solid Compound

In the absence of specific experimental protocols for SiB₄, a general methodology for assessing the acute inhalation toxicity of a solid chemical compound is outlined below. This is a generalized protocol and would need to be adapted for the specific properties of SiB₄.



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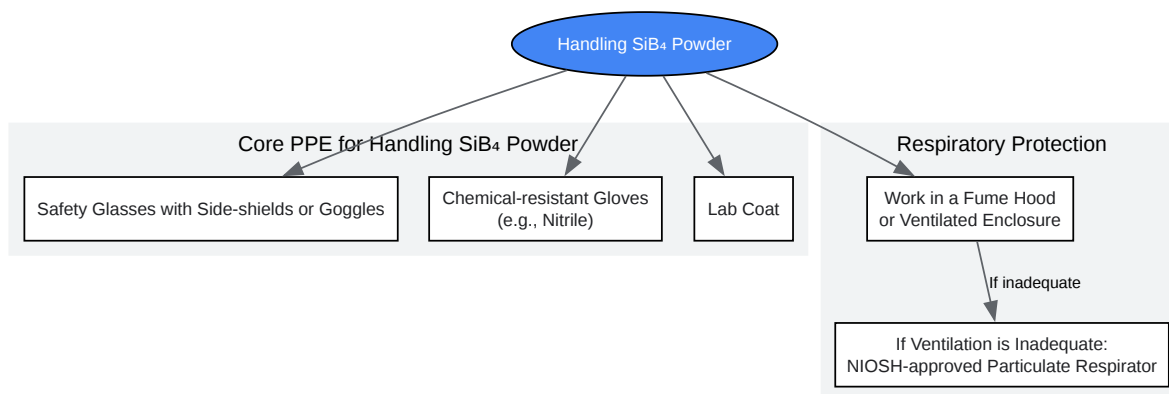
Figure 1: Generalized workflow for assessing acute inhalation toxicity of a solid compound.

Safe Handling and Storage Procedures

Proper handling and storage of SiB₄ are crucial to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **Silicon Tetraboride** powder.



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Figure 2: Personal Protective Equipment (PPE) selection guide for handling SiB₄ powder.

Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid dust formation and inhalation.[7]
- Avoid contact with skin, eyes, and clothing.[2]
- Use non-sparking tools.
- Ground all equipment when transferring the material to prevent static discharge.
- Wash hands thoroughly after handling.[2]

Storage

- Store in a cool, dry, and well-ventilated place.[2]
- Keep the container tightly closed.[2]
- Store away from incompatible materials such as strong oxidizing agents.

- Given that some boron compounds can be air-sensitive, consider storage in an inert atmosphere (e.g., in a desiccator with an inert gas backfill or in a glovebox) for long-term stability.[\[8\]](#)[\[9\]](#)

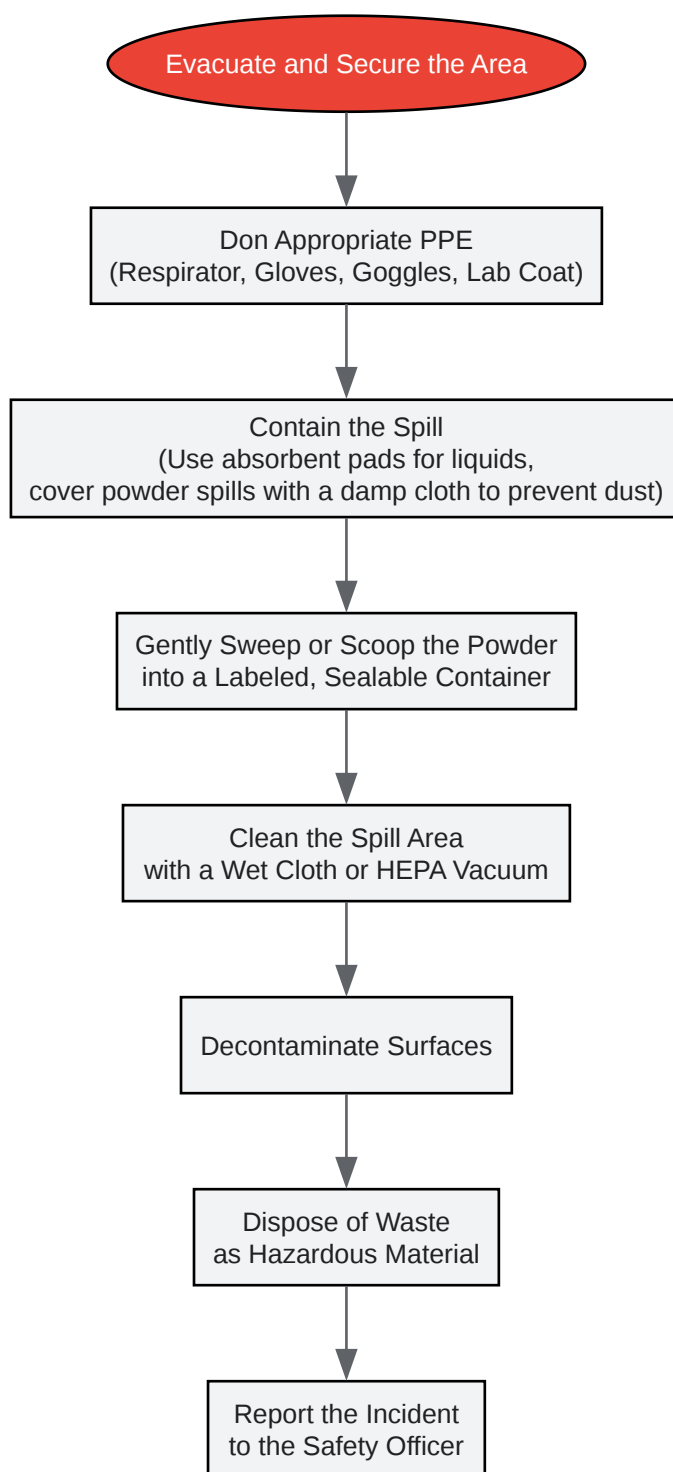
Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [2]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. [2] [10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [11]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention. [2]

Spill Response

In the event of a spill, follow these procedures to ensure a safe and effective cleanup.



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Figure 3: Emergency procedure for a SiB₄ powder spill.

For a small, contained spill of SiB₄ powder, trained laboratory personnel may perform the cleanup. For a large or uncontained spill, evacuate the area and contact the institution's

emergency response team.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing media appropriate for the surrounding fire. Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide can be used.[2]
- Specific Hazards: In case of fire, hazardous decomposition products such as boron oxides and silicon oxides may be produced.[12]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Avoid dust formation.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may produce boron oxides and silicon oxides.[12]

Disposal Considerations

Dispose of SiB_4 and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.[12]

This technical guide is intended to provide essential safety and handling information for **Silicon Tetraboride**. It is not a substitute for a comprehensive risk assessment that should be conducted for any new experimental protocol involving this material. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before use.

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References

- 1. americanelements.com [americanelements.com]
- 2. BORON SILICIDE MSDS CasNo.12007-81-7 [m.lookchem.com]
- 3. researchgate.net [researchgate.net]
- 4. radiopaedia.org [radiopaedia.org]
- 5. oizom.com [oizom.com]
- 6. orbit.dtu.dk [orbit.dtu.dk]
- 7. safety.duke.edu [safety.duke.edu]
- 8. ossila.com [ossila.com]
- 9. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 10. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 11. Chemical splash in the eye: First aid - Mayo Clinic [mayoclinic.org]
- 12. samaterials.de [samaterials.de]
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